

Technical Guide: Safety and Handling of Methyl Tetradecanoate-D27

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl tetradecanoate-D27

Cat. No.: B1367098

[Get Quote](#)

This technical guide provides a comprehensive overview of the safety data for **Methyl tetradecanoate-D27**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and product information pages.

Section 1: Chemical Identification and Physical Properties

Methyl tetradecanoate-D27 is a deuterated form of methyl myristate. The following tables summarize its key identification and physical and chemical properties.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	methyl 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12 ,13,13,14,14,14- heptacosadeuteriotetradecanoate[1]
Synonyms	Methyl Myristate-d27, Tetradecanoic-d27 acid, methyl ester[2]
CAS Number	434349-93-6[1][2]
Molecular Formula	C ₁₅ H ₃ D ₂₇ O ₂ [2]
Molecular Weight	269.6 g/mol [2]
Purity	≥98%[3], ≥99% deuterated forms (d ₁ -d ₂₇)[2]

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Neat oil, Liquid	[2][3]
Appearance	Colorless to light yellow liquid	[4][5]
Solubility	Soluble in DMF (30 mg/ml), DMSO (20 mg/ml), Ethanol (30 mg/ml), chloroform, and methanol. Insoluble in water.	[2][5]
Melting Point	18 °C / 64.4 °F (for non-deuterated form)	[5]
Boiling Point	323 °C / 613.4 °F at 760 mmHg (for non-deuterated form)	[4][6]
Flash Point	>110 °C / >230 °F (for non-deuterated form)	[4][6]
Specific Gravity	0.863 (for non-deuterated form)	[4][6]

Section 2: Hazard Identification and Safety Precautions

While some suppliers classify the non-deuterated form (Methyl tetradecanoate) as not hazardous under OSHA 29 CFR 1910.1200[4], others indicate potential hazards. It is prudent to handle the deuterated compound with care, assuming similar potential hazards.

Table 3: Hazard Statements and Precautionary Measures (for non-deuterated form)

Hazard Statement	Precautionary Statement
H315: Causes skin irritation[5][7]	P264: Wash skin thoroughly after handling.[5]
H319: Causes serious eye irritation[5]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
H335: May cause respiratory irritation[5]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P271: Use only outdoors or in a well-ventilated area.[5]	

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
- Respiratory Protection: Not required under normal use conditions with adequate ventilation. [6][7]

Section 3: First Aid Measures

In case of exposure, follow these first aid guidelines.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if respiratory irritation occurs.[4][5]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. [4] If skin irritation occurs, get medical advice/attention.[7]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4] If eye irritation persists, get medical advice/attention.[5]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.[4][5]

Section 4: Handling and Storage

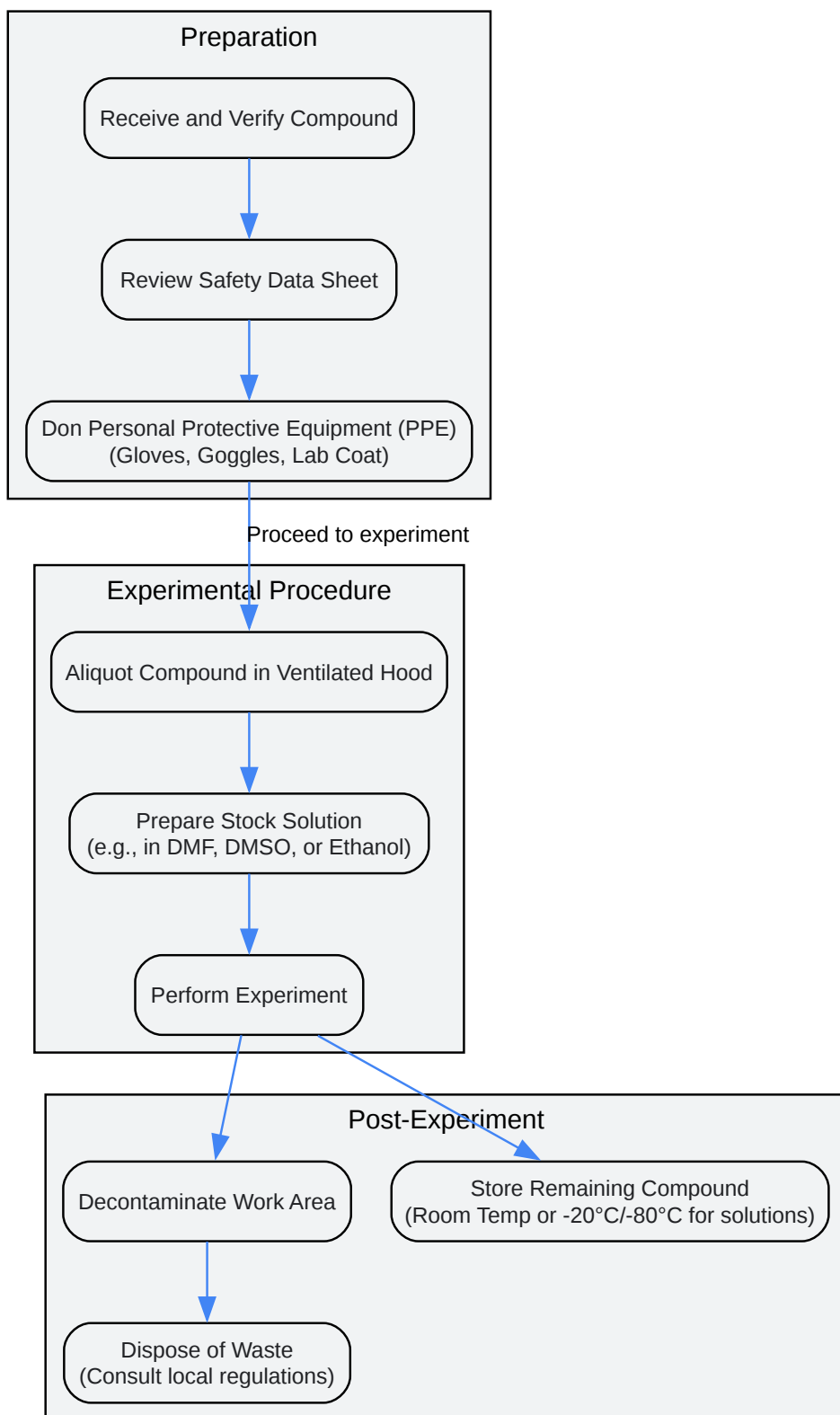
Proper handling and storage are crucial to maintain the integrity of the compound and ensure safety.

Table 5: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Avoid contact with skin, eyes, and clothing.[5] Use in a well-ventilated area.[5] Wash hands thoroughly after handling.[5][7]
Storage	Keep container tightly closed in a dry and well-ventilated place.[8]
Recommended Storage Temperature	Room temperature for neat compound.[3] For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[9]
Incompatible Materials	Strong oxidizing agents.[6]

Section 5: Experimental Workflow

The following diagram illustrates a general workflow for handling **Methyl tetradecanoate-D27** in a research setting, from receiving to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Tetradecanoate-d27 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. [larodan.com](https://www.larodan.com) [[larodan.com](https://www.larodan.com)]
- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 5. [sds.metasci.ca](https://www.sds.metasci.ca) [[sds.metasci.ca](https://www.sds.metasci.ca)]
- 6. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 7. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 8. [cleancemlab.com](https://www.cleancemlab.com) [[cleancemlab.com](https://www.cleancemlab.com)]
- 9. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of Methyl Tetradecanoate-D27]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1367098#safety-data-sheet-sds-for-methyl-tetradecanoate-d27>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com